

Compound of InterestCompound Name: **1,5-Dichloroanthraquinone**Cat. No.: **B031372**

For Researchers, Scientists, and Drug Development Professionals

Disclaimer: This document is intended for informational purposes for a scientific audience. **1,5-Dichloroanthraquinone** is a chemical compound that

Executive Summary

1,5-Dichloroanthraquinone is a chlorinated aromatic compound used as an intermediate in the synthesis of dyes and pharmaceuticals. While specific data are summarized in tables for clarity, and key processes are visualized using diagrams.

Chemical and Physical Properties

A foundational understanding of the physicochemical properties of **1,5-Dichloroanthraquinone** is essential for assessing its toxicological and environmental risks.

Property
CAS Number
Molecular Formula
Molecular Weight
Appearance
Melting Point
Water Solubility
Solubility in Organic Solvents

Potential Human Health Toxicity

Direct experimental data on the toxicity of **1,5-Dichloroanthraquinone** is limited. The following sections synthesize available information and draw inferences where possible.

Acute Toxicity

No definitive LD50 (oral, dermal) or LC50 (inhalation) values for **1,5-Dichloroanthraquinone** are available in the reviewed literature. Safety Data Sheets (SDS) provide information on potential hazards.

- Eye Irritation: It is classified as a substance that causes serious eye irritation.[\[4\]](#) A Draize test on rabbits resulted in a mild reaction.
- Skin Irritation: May cause skin irritation.[\[3\]](#)
- Respiratory and Digestive Tract Irritation: May cause irritation upon inhalation or ingestion.[\[3\]](#)

Genotoxicity and Mutagenicity

There is no specific data on the genotoxicity or mutagenicity of **1,5-Dichloroanthraquinone**. However, several other anthraquinone derivatives have been shown to be genotoxic.

- Related Compounds: Some anthraquinone derivatives are mutagenic in the Ames test and can induce chromosomal aberrations.[\[7\]](#)[\[8\]](#) For instance, **1,5-Dichloroanthraquinone** has been reported to show mutagenicity in *Escherichia coli*.

- Predicted Risk: Quantitative Structure-Activity Relationship (QSAR) models predict a high to very high risk of genotoxicity and mutagenicity for chlo

Carcinogenicity

1,5-Dichloroanthraquinone is not currently classified as a carcinogen by major regulatory bodies.^[3] However, studies on the parent compound and

- Anthraquinone (Parent Compound): There is sufficient evidence in experimental animals for the carcinogenicity of anthraquinone, leading to its clas
- Chlorinated Analogues: QSAR modeling predicts a high to very high risk of carcinogenicity for chlorinated anthraquinone derivatives.^[9]

Potential Mechanisms of Toxicity

The toxicity of anthraquinone derivatives is often linked to two primary mechanisms: the generation of reactive oxygen species (ROS) and the inhibiti

- Reactive Oxygen Species (ROS) Generation: The quinone structure can undergo redox cycling, leading to the formation of superoxide radicals and
- Topoisomerase II Inhibition: Some anthraquinones can intercalate into DNA and inhibit the function of topoisomerase II, an enzyme essential for DN

Caption: Potential toxicity pathways of **1,5-Dichloroanthraquinone**.

Environmental Impact and Fate

The environmental impact of **1,5-Dichloroanthraquinone** is largely uncharacterized. Its low water solubility suggests it will likely partition to solids like

Environmental Fate

Parameter
Persistence
Bioaccumulation Potential
Soil Mobility (Koc)

Ecotoxicity

Specific ecotoxicity data (e.g., LC50 for aquatic organisms) for **1,5-Dichloroanthraquinone** are not available. However, studies on other anthraquino

Caption: Predicted environmental fate of **1,5-Dichloroanthraquinone**.

Experimental Protocols

Due to the lack of specific studies on **1,5-Dichloroanthraquinone**, standardized testing guidelines from the Organisation for Economic Co-operation

Human Health Toxicity Testing

Test
Acute Oral Toxicity
In Vitro Mutagenicity (Ames Test)
In Vitro Chromosomal Aberration Test
Carcinogenicity Studies

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Caption: A generalized workflow for assessing the toxicity of a chemical.

Ecotoxicity Testing

Test

Acute Fish Toxicity

Daphnia sp. Acute Immobilisation Test

Algal Growth Inhibition Test

Ready Biodegradability

Bioaccumulation in Fish

Conclusion and Recommendations

While direct experimental data on **1,5-Dichloroanthraquinone** is lacking, the available information on related compounds suggests potential toxicity. It is strongly recommended that comprehensive toxicological and ecotoxicological studies be conducted on **1,5-Dichloroanthraquinone** to fully assess its risks.

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References

- 1. 1,5-dichloroanthraquinone-Tangshan Zhouhang Technology|Oxyanthraquinone|Magnesium Sulfate [en.zhouhangchem.cn]
- 2. CAS 82-46-2: 1,5-Dichloroanthraquinone | CymitQuimica [cymitquimica.com]
- 3. Anthraquinones - Wikipedia [en.wikipedia.org]
- 4. The natural anthraquinone dye emodin: Eco/genotoxicological characterization for aquatic organisms - PubMed [pubmed.ncbi.nlm.nih.gov]
- 5. A review of the toxicity and carcinogenicity of anthraquinone derivatives - PubMed [pubmed.ncbi.nlm.nih.gov]
- 6. Characterization of the genotoxicity of anthraquinones in mammalian cells - PubMed [pubmed.ncbi.nlm.nih.gov]
- 7. ANTHRAQUINONE - Some Chemicals Present in Industrial and Consumer Products, Food and Drinking-Water - NCBI Bookshelf [ncbi.nlm.nih.gov]
- 8. Formation of genotoxic metabolites from anthraquinone glycosides, present in *Rubia tinctorum* L - PubMed [pubmed.ncbi.nlm.nih.gov]
- 9. Detection and toxicity modeling of anthraquinone dyes and chlorinated side products from a colored smoke pyrotechnic reaction - PMC [pmc.ncbi.nlm.nih.gov]

- 10. Novel Anthraquinone Derivatives and Their Complexes with Metal Ions with Anticancer Activity: Structure/Redox and Chelation Activity Correlat
- 11. Bioconcentration - Wikipedia [en.wikipedia.org]
- 12. mdpi.com [mdpi.com]
- 13. anrcatalog.ucanr.edu [anrcatalog.ucanr.edu]
- 14. chemsafetypro.com [chemsafetypro.com]
- 15. researchgate.net [researchgate.net]
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